

An In-depth Technical Guide to 4-Methyl-1,4-heptadiene

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Compound of Interest

Compound Name: 4-Methyl-1,4-heptadiene

Cat. No.: B080527

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Introduction

4-Methyl-1,4-heptadiene is a volatile organic compound with the chemical formula C8H14. As a diolefin, its structure contains two carbon-carbon double bonds, which are key to its reactivity. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, potential synthetic routes, and spectroscopic characterization. The information herein is intended to support research and development activities where this and related unsaturated hydrocarbons are of interest.

Molecular Structure and Properties

4-Methyl-1,4-heptadiene is a non-conjugated diene, meaning its double bonds are separated by more than one single bond. This structural motif dictates its chemical behavior, which is primarily characterized by reactions of the individual double bonds.

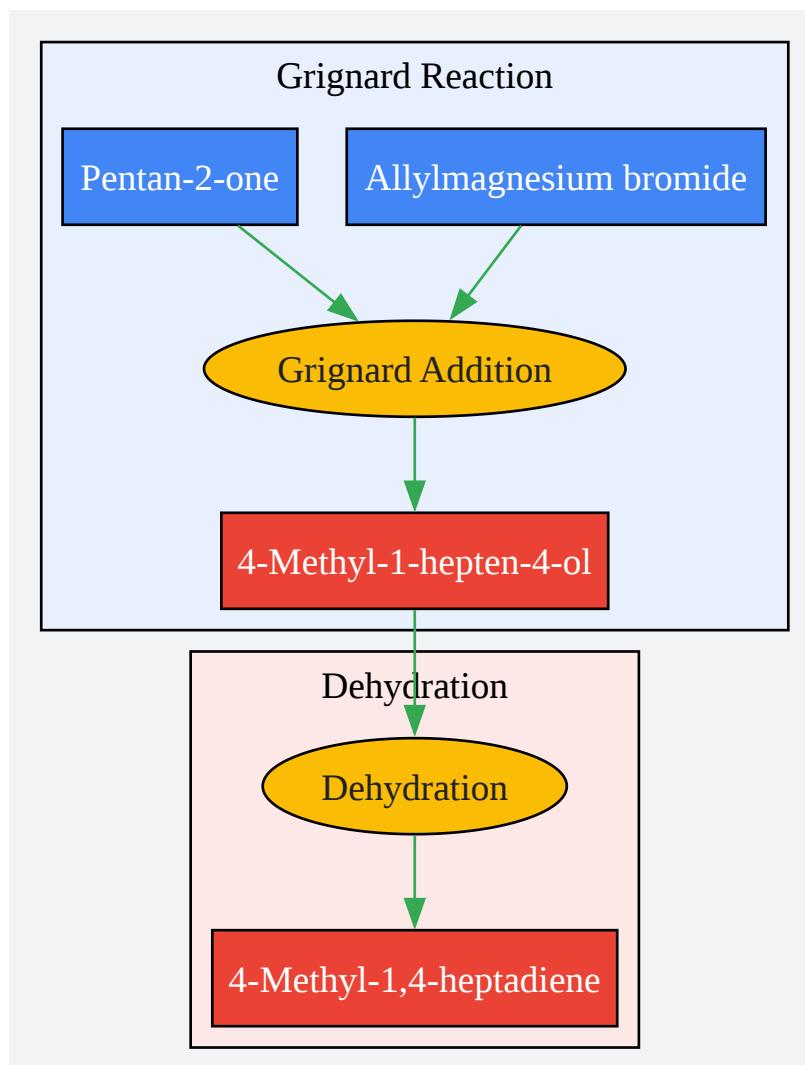
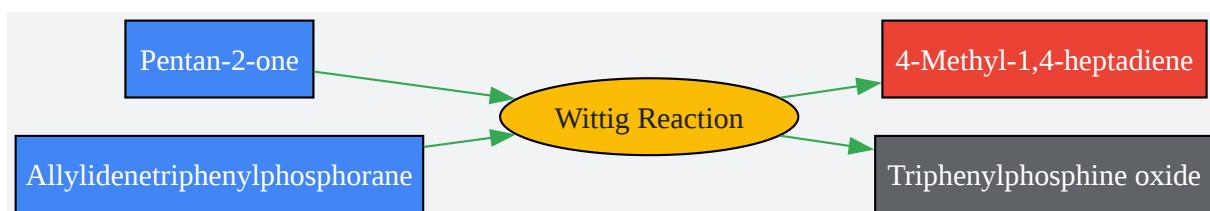
Physicochemical Properties

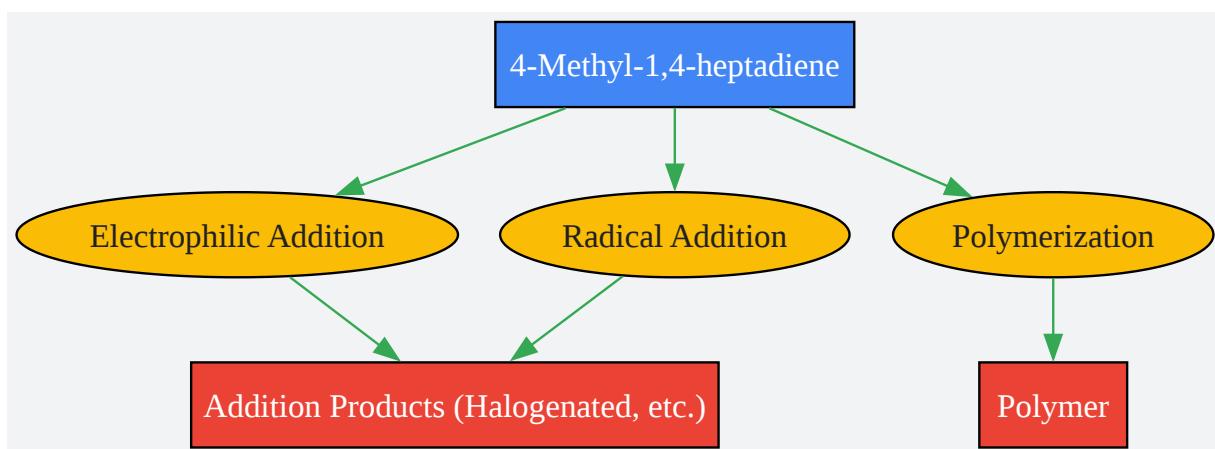
A summary of the key physicochemical properties of **4-Methyl-1,4-heptadiene** is presented in Table 1. It is important to note that some of these values are predicted based on computational models.

Property	Value	Source
Molecular Formula	C8H14	--INVALID-LINK--
Molecular Weight	110.20 g/mol	--INVALID-LINK--
IUPAC Name	4-methylhepta-1,4-diene	--INVALID-LINK--
CAS Number	13857-55-1	--INVALID-LINK--
Boiling Point	115-116 °C (predicted)	ChemSpider
Density	0.74 g/cm³ (predicted)	ChemSpider
SMILES	C=CCC(=C)CC	PubChem
InChI	InChI=1S/C8H14/c1-4-6-8(3)7-5-2/h4,7H,5-6H2,1-3H3	PubChem

Molecular Visualization

The two-dimensional structure of **4-Methyl-1,4-heptadiene** is depicted below. This visualization was generated using the DOT language and highlights the connectivity of the atoms within the molecule.





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